

Crystal structure and electronic configuration of Rhenium

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Compound of Interest

Compound Name: Rhenium

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An In-depth Technical Guide on the Crystal Structure and Electronic Configuration of **Rhenium**

This guide provides a comprehensive overview of the fundamental physical properties of **Rhenium**, focusing on its crystal structure and electronic configuration. The information is tailored for researchers, scientists, and professionals in drug development who require a detailed understanding of this element's characteristics.

Crystal Structure of Rhenium

Rhenium crystallizes in a hexagonal close-packed (hcp) structure.^{[1][2][3][4][5][6]} This structure is a common arrangement for metallic elements and is characterized by a high degree of atomic packing efficiency. The hcp structure influences many of **Rhenium**'s physical properties, including its high density and melting point.^{[1][6]}

Crystallographic Data

The key crystallographic parameters for **Rhenium** are summarized in the table below. These values provide a quantitative description of the unit cell, which is the fundamental repeating unit of the crystal lattice.

Parameter	Value
Crystal System	Hexagonal
Crystal Structure	Hexagonal Close-Packed (hcp)[1][2][3]
Space Group	P6 ₃ /mmc[3][7]
Space Group Number	194[3][7]
Lattice Constant 'a'	276.1 pm[3][7][8]
Lattice Constant 'c'	445.6 pm[3][7][8]
Atomic Radius (empirical)	137 pm[1]
Covalent Radius	151 pm[1][7]

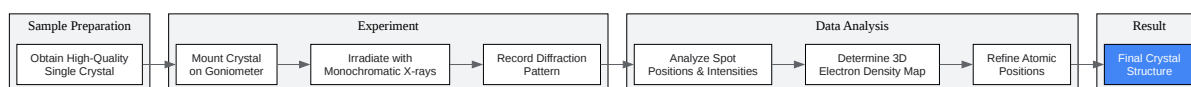
Experimental Protocol: Crystal Structure Determination

The determination of a material's crystal structure is primarily accomplished through diffraction techniques, with X-ray crystallography being the most common method.[9][10]

Methodology: Single-Crystal X-ray Diffraction

- **Crystal Preparation:** The first and often most challenging step is to obtain a high-quality single crystal of the material. The crystal should be sufficiently large (typically >0.1 mm in all dimensions), pure, and possess a regular, defect-free structure.[9]
- **Mounting:** The crystal is mounted on a goniometer, which allows for precise rotation to known angles.[11]
- **X-ray Irradiation:** A focused beam of monochromatic X-rays is directed at the crystal.[9] The wavelength of the X-rays must be comparable to the interatomic distances in the crystal to achieve effective diffraction.[10]
- **Diffraction:** The ordered arrangement of atoms within the crystal lattice causes the incident X-ray beam to diffract into a pattern of discrete spots.[9] The angles and intensities of these diffracted beams are unique to the crystal's structure.

- **Data Collection:** The diffracted X-rays are recorded by a detector, such as a charge-coupled device (CCD) image sensor.[9] The result is a diffraction pattern that contains information about the electron density distribution within the crystal.
- **Structure Solution and Refinement:** By analyzing the positions and intensities of the diffraction spots, a three-dimensional model of the electron density can be constructed. From this model, the positions of the individual atoms in the unit cell can be determined, revealing the crystal structure.[9]



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Caption: Workflow for Crystal Structure Determination.

Electronic Configuration of Rhenium

The electronic configuration of an atom describes the arrangement of its electrons in various orbitals. This arrangement is fundamental to understanding an element's chemical behavior, bonding characteristics, and physical properties.

Electron Shell and Orbital Configuration

Rhenium has an atomic number of 75, meaning a neutral atom contains 75 electrons.[2] The ground state electronic configuration of **Rhenium** is:

- Full Configuration: $1s^2 2s^2 2p^6 3s^2 3p^6 3d^{10} 4s^2 4p^6 4d^{10} 4f^{14} 5s^2 5p^6 5d^5 6s^2$ [12][13]
- Shorthand Configuration: $[\text{Xe}] 4f^{14} 5d^5 6s^2$ [2][5][6][12][14]

The distribution of electrons across the principal energy levels (shells) is as follows:

Shell Number (n)	Number of Electrons
1	2
2	8
3	18
4	32
5	13
6	2

(Source:[2][13][14])

Electronic Properties

Key electronic properties, such as ionization energy and work function, are dictated by the electronic configuration.

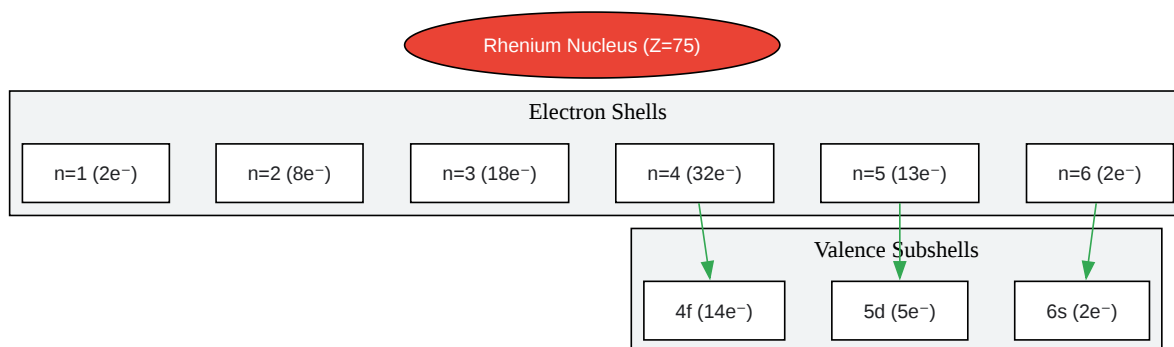
Property	Value
First Ionization Energy	760 kJ/mol[1][15][16][17]
Second Ionization Energy	1260 kJ/mol[1][15][16][17]
Third Ionization Energy	2510 kJ/mol[1][15][17]
Pauling Electronegativity	1.9[2][6][13]
Electron Work Function	4.96 eV[13]

Experimental Protocol: Electronic Configuration Determination

The electronic configurations of elements are determined experimentally through various spectroscopic techniques.[18][19] These methods probe the energy levels of electrons within the atom.

Methodology: Photoelectron Spectroscopy (PES)

- **Sample Preparation:** A sample of the element, typically in a gaseous or solid state, is prepared in a high-vacuum chamber.
- **Ionizing Radiation:** The sample is irradiated with a beam of high-energy photons, such as X-rays (for X-ray Photoelectron Spectroscopy, XPS) or ultraviolet light (for Ultraviolet Photoelectron Spectroscopy, UPS).
- **Photoelectric Effect:** The incident photons have sufficient energy to overcome the binding energy of electrons in the atom, causing electrons to be ejected.
- **Electron Energy Analysis:** The kinetic energies of the emitted photoelectrons are measured by an electron energy analyzer.
- **Binding Energy Calculation:** The binding energy (BE) of each ejected electron can be calculated using the equation: $BE = h\nu - KE$, where $h\nu$ is the energy of the incident photon and KE is the measured kinetic energy of the electron.
- **Spectrum Generation:** A spectrum is generated by plotting the number of emitted electrons versus their binding energy. The peaks in the spectrum correspond to the different electronic energy levels (orbitals) within the atom. The intensity of each peak is proportional to the number of electrons in that orbital.
- **Configuration Assignment:** By analyzing the positions and intensities of the peaks, the electronic configuration of the atom can be deduced.[\[20\]](#)



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Caption: **Rhenium's** Electron Shell and Valence Subshells.

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